

# Personal protective equipment for handling 2-(N-Methylanilino)ethanol

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## Compound of Interest

Compound Name: 2-(N-Methylanilino)ethanol

Cat. No.: B147263

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## Essential Safety and Handling Guide for 2-(N-Methylanilino)ethanol

This guide provides immediate and essential safety and logistical information for handling **2-(N-Methylanilino)ethanol** (CAS No. 93-90-3). It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-(N-Methylanilino)ethanol** is a chemical that requires careful handling to prevent exposure. It is known to cause skin and serious eye irritation and may cause respiratory irritation.<sup>[1]</sup>

Adherence to the following personal protective equipment guidelines is mandatory to minimize risk.

### Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and vapors that can cause serious eye damage. <sup>[1]</sup>
Skin Protection	Chemical-resistant gloves (e.g., Nitrile), a lab coat, and closed-toe shoes.	Prevents skin contact which may cause irritation. <sup>[1]</sup>
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. A respirator with an appropriate cartridge may be necessary for large quantities or in case of spills.	Minimizes inhalation of vapors which can be harmful and cause respiratory irritation. <sup>[1]</sup>

## Safe Handling and Operational Protocol

A strict operational protocol is crucial for safety when handling **2-(N-Methylanilino)ethanol**.

Step-by-Step Handling Procedure:

- Preparation:
  - Ensure a chemical fume hood is operational.
  - Verify that an emergency eyewash station and safety shower are accessible.
  - Assemble all necessary equipment and reagents before handling the chemical.
  - Put on all required PPE as specified in the table above.
- Handling:
  - Conduct all work with **2-(N-Methylanilino)ethanol** inside a certified chemical fume hood.
  - Avoid direct contact with skin, eyes, and clothing.

- Use appropriate tools (e.g., spatulas, pipettes) to handle the chemical.
- Keep containers tightly closed when not in use to prevent vapor release.
- Storage:
  - Store **2-(N-Methylanilino)ethanol** in a cool, dry, and well-ventilated area.
  - Keep it away from incompatible materials such as strong oxidizing agents.
  - Ensure the storage container is clearly labeled.

## Emergency Procedures

In the event of an exposure or spill, immediate action is required.

Emergency Response Plan

Situation	Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE. Absorb the spill with inert material (e.g., vermiculite, sand) and place it in a suitable, labeled container for disposal. Ventilate the area.

## Disposal Plan

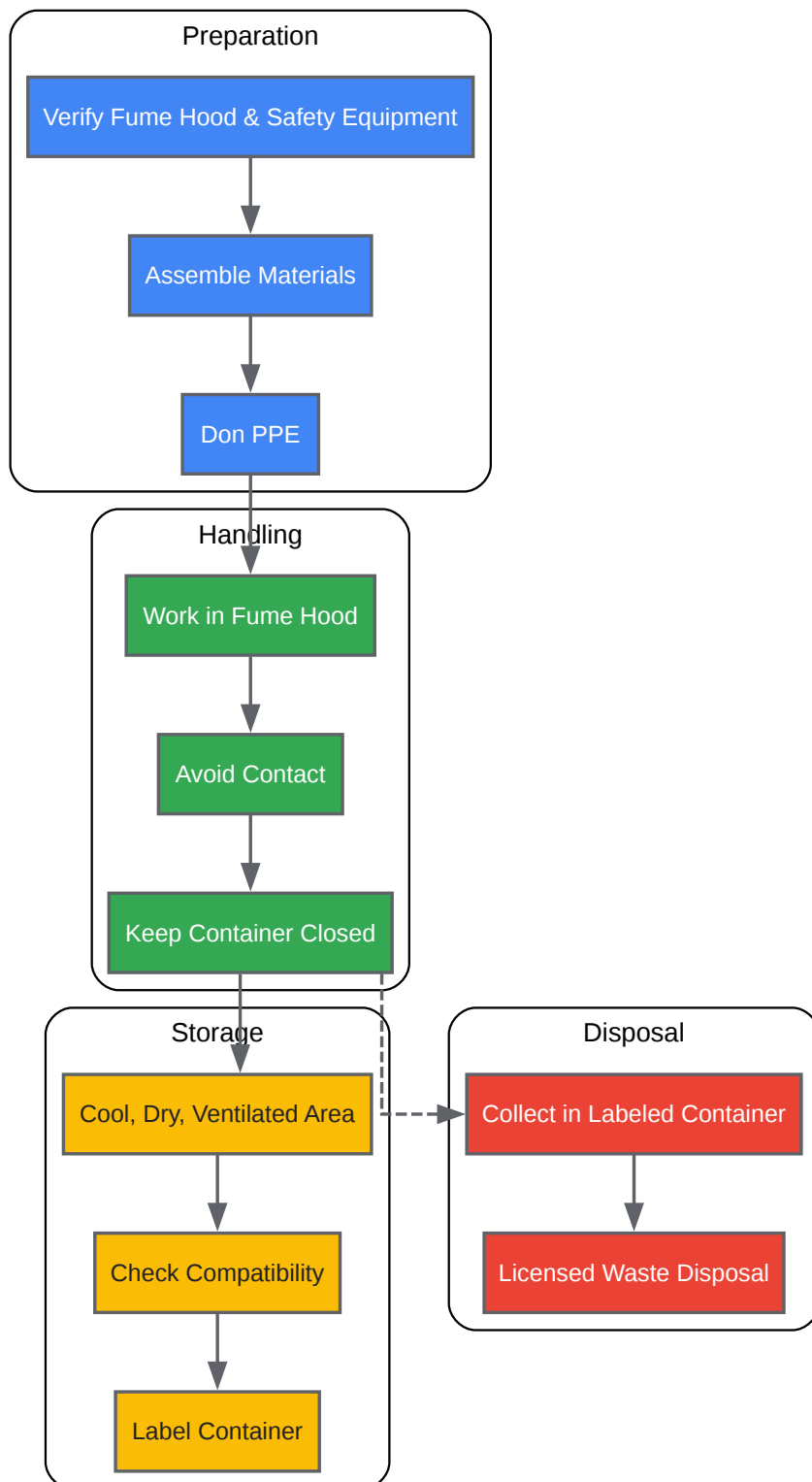
All waste containing **2-(N-Methylanilino)ethanol** must be handled and disposed of in accordance with local, state, and federal regulations.

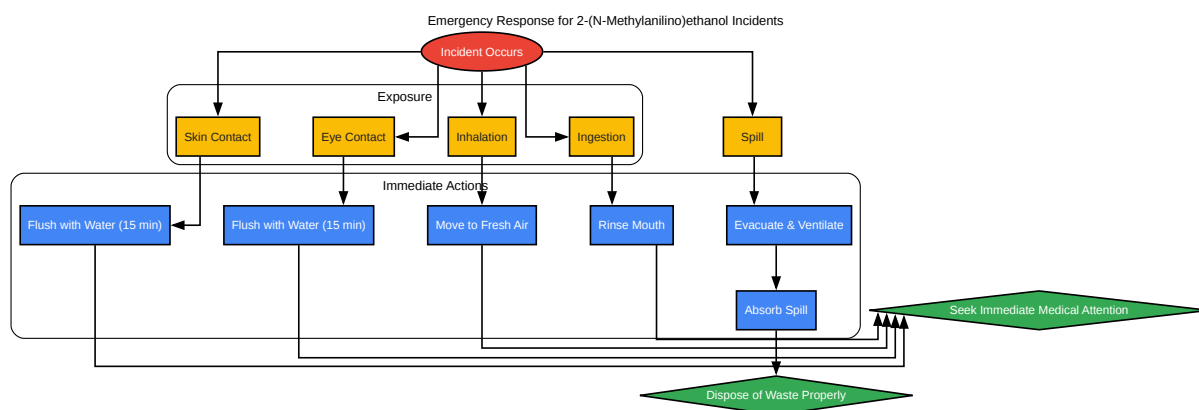
- Waste Collection: Collect waste in a clearly labeled, sealed container.
- Disposal Route: Dispose of the chemical waste through a licensed hazardous waste disposal company. Do not dispose of it down the drain.

## Visual Guides

The following diagrams illustrate the standard operating procedure for handling **2-(N-Methylanilino)ethanol** and the emergency response workflow.

## Standard Operating Procedure for Handling 2-(N-Methylanilino)ethanol

[Click to download full resolution via product page](#)Caption: Workflow for safely handling **2-(N-Methylanilino)ethanol**.



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Caption: Emergency response steps for incidents involving **2-(N-Methylanilino)ethanol**.

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## References

- 1. 2-(N-Methylanilino)ethanol | C<sub>9</sub>H<sub>13</sub>NO | CID 62340 - PubChem [pubchem.ncbi.nlm.nih.gov]

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